

Application Notes and Protocols for DAF-FM DA in Live Cell Imaging

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Compound of Interest

Compound Name: DAF-FM DA

Cat. No.: B161413

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Topic: Optimal Concentration of **DAF-FM DA** for Live Cell Imaging

For: Researchers, scientists, and drug development professionals.

This document provides detailed application notes and protocols for the use of 4-amino-5-methylamino-2',7'-difluorofluorescein diacetate (**DAF-FM DA**) for the detection and quantification of nitric oxide (NO) in live cells.

Introduction

DAF-FM DA is a cell-permeable fluorescent probe widely used for the detection of intracellular nitric oxide, a critical signaling molecule in various physiological and pathological processes.^[1]^[2] The probe itself is non-fluorescent but becomes highly fluorescent upon reaction with NO, allowing for real-time imaging and quantification of NO production in living cells.^[1]^[3]^[4] This document outlines the optimal concentrations, detailed experimental protocols, and key considerations for successful live cell imaging using **DAF-FM DA**.

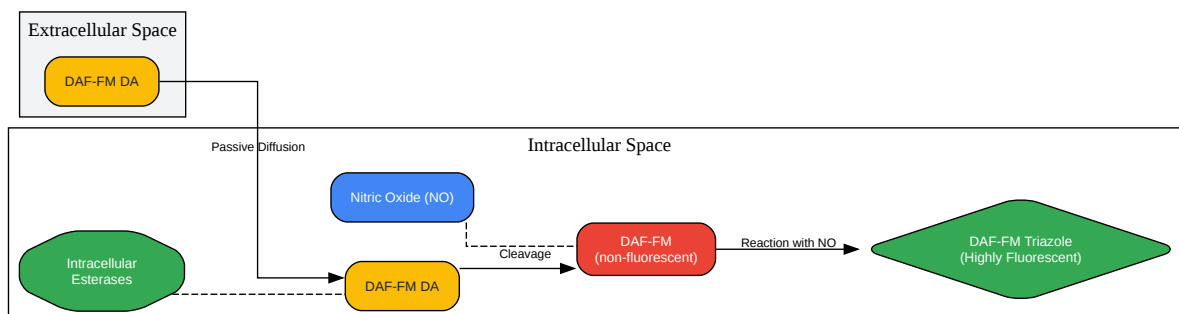
Principle of Detection

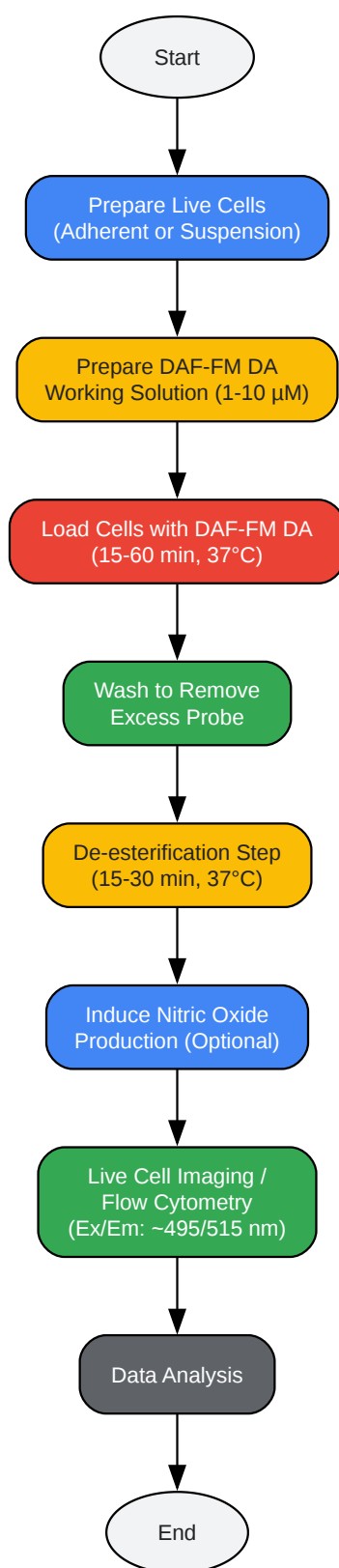
The detection of nitric oxide by **DAF-FM DA** is a multi-step process. First, the cell-permeant **DAF-FM DA** passively diffuses across the cell membrane. Inside the cell, intracellular esterases cleave the diacetate groups, converting it to the cell-impermeant DAF-FM.^[1]^[4]^[5] In the presence of NO and oxygen, DAF-FM undergoes a reaction to form a highly fluorescent triazole derivative.^[6] The resulting fluorescence intensity is directly proportional to the

intracellular NO concentration. The fluorescent product has an excitation maximum of approximately 495 nm and an emission maximum of around 515 nm.^{[1][2][7]}

Signaling Pathway and Detection Mechanism

The following diagram illustrates the mechanism of intracellular NO detection using **DAF-FM DA**.





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